

Technical Guide: Chemical Structure & Analytical Profiling of Dipropionic Acid Derivatives of Ethanolamine

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Compound of Interest

Compound Name: 3,3'-((2-Hydroxyethyl)azanediyl)dipropionic acid

Cat. No.: B12512056

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Executive Summary & Chemical Identity

Target Molecule:

-bis(2-carboxyethyl)ethanolamine (BCEEA) IUPAC Name: 3,3'-((2-hydroxyethyl)azanediyl)dipropanoic acid CAS Registry: 15460-06-7 Molecular Formula:

Molecular Weight: 205.21 g/mol

This guide moves beyond basic characterization, focusing on the critical quality attributes (CQAs) required for pharmaceutical and material science applications. The central challenge in analyzing this derivative is distinguishing the target N,N-disubstituted product from the mono-substituted impurity and the O-alkylated ester byproducts.

Synthetic Pathway & Mechanistic Logic

To understand the impurities you must analyze, you must first understand the kinetics of formation. The synthesis relies on a double Michael addition of ethanolamine (nucleophile) to acrylic acid or an acrylate ester (electrophile).

The "Self-Validating" Synthesis Protocol

As a Senior Scientist, I recommend avoiding stoichiometric equivalence. The reaction kinetics favor the first addition (

) over the second (

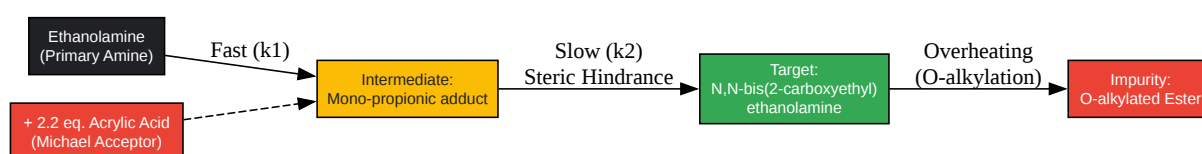
) due to steric hindrance at the secondary amine.

- Process Control: To force the reaction to the di-substituted state (BCEEA), you must maintain a high molar excess of the Michael acceptor (acrylic acid/acrylate) and elevated temperature (

C).

- Impurity Vector: If the temperature is too high (

C), the hydroxyl group on the ethanolamine backbone competes as a nucleophile, leading to O-alkylation (ester formation).



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Figure 1: Kinetic pathway of BCEEA formation. Note the rate-limiting second addition step.

Structural Characterization: The Analytical Triad

A single method is insufficient for validation. You must employ an orthogonal triad: NMR (connectivity), MS (mass/fragmentation), and Potentiometric Titration (pKa/purity).

Nuclear Magnetic Resonance (NMR) Profiling

The symmetry of the molecule is the primary indicator of purity. The target molecule has a plane of symmetry, making the two propionic acid arms magnetically equivalent.

Solvent System:

is preferred due to the zwitterionic nature of the amino acid. Internal Standard: Maleic acid (for quantitative NMR/qNMR) to determine residual acrylate.

Table 1:

H-NMR Assignment (

, 400 MHz)

Position	Chemical Shift (, ppm)	Multiplicity	Integration	Structural Insight
A ()	2.75 - 2.85	Triplet	2H	Core backbone amine-adjacent methylene.
B ()	3.65 - 3.75	Triplet	2H	Deshielded by hydroxyl group. Shift > 4.0 indicates esterification.
C ()	2.90 - 3.05	Triplet	4H	Symmetric arms. Splitting indicates equivalence.
D ()	2.45 - 2.55	Triplet	4H	Alpha-carbonyl protons.
Impurity (Vinyl)	5.8 - 6.4	Multiplet	< 1%	Residual Acrylic Acid (Toxic). Must be monitored.

Critical Analysis Tip: If the integration ratio of C:A is 2:2 (or 1:1), you have the mono-adduct. The target molecule must show a 4:2 (2:1) ratio between the arm protons and the backbone protons.

Mass Spectrometry (LC-MS)

Use Electrospray Ionization (ESI) in Positive Mode.

- Target Ion:

m/z.

- Fragmentation Pattern (MS/MS):
 - Loss of (-18): m/z 188.2 (Cyclization to lactone is common in gas phase).
 - Loss of Propionic acid arm (-73): m/z ~133.

Infrared Spectroscopy (FT-IR)

- 1710-1730 cm⁻¹
 - : Strong
 - stretch (Carboxylic acid).
- 3200-3400 cm⁻¹
 - : Broad
 - stretch.
- Absence of 1620-1640 cm⁻¹
 - : Confirms consumption of acrylate
 - double bonds.

Experimental Protocol: Synthesis & Purification

This protocol is designed for high-purity isolation suitable for biological applications.

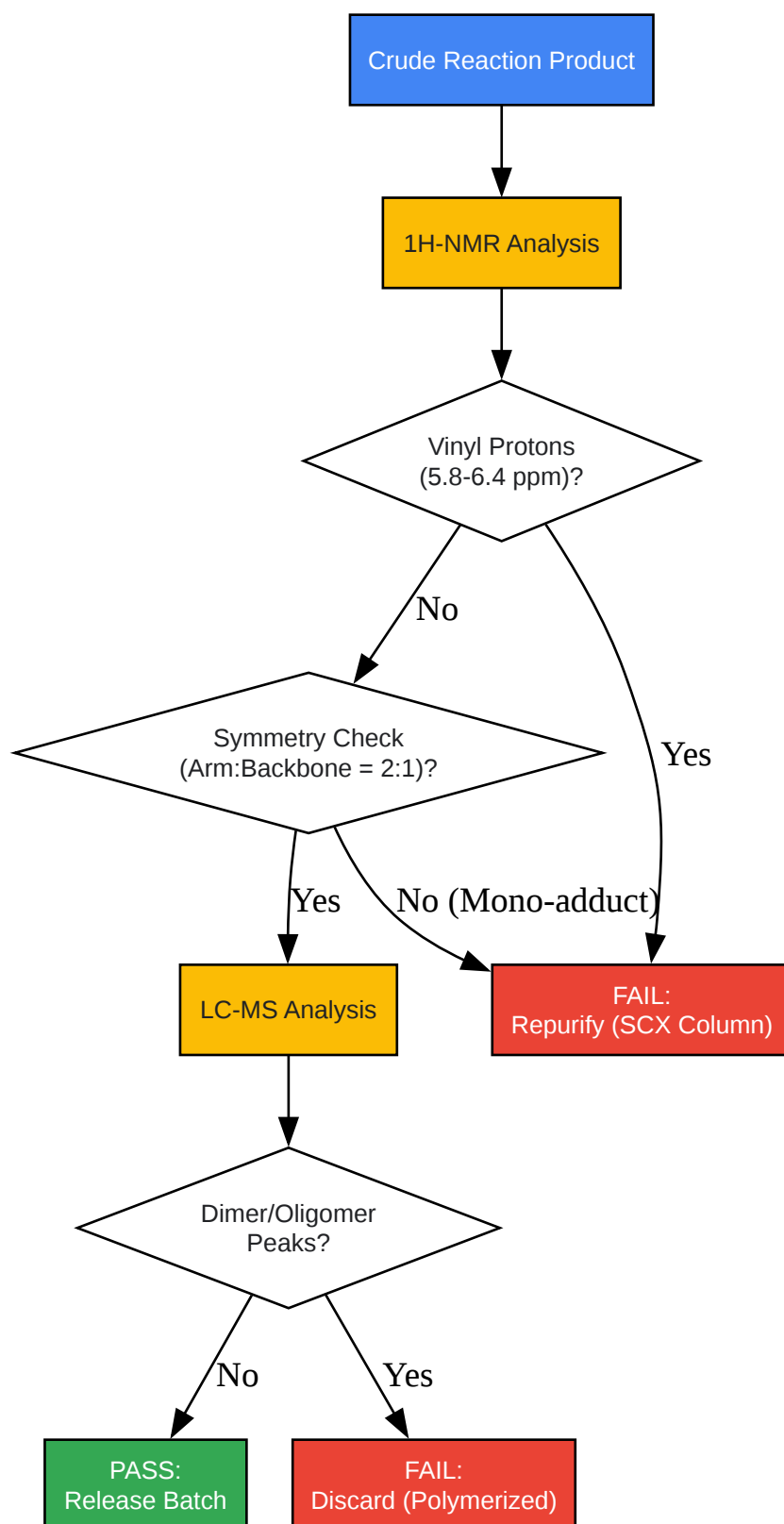
- Reaction Setup: In a round-bottom flask, charge Ethanolamine (1.0 eq) dissolved in water (2M concentration).
- Controlled Addition: Add Acrylic Acid (2.5 eq) dropwise at
C. Note: The reaction is exothermic. Rapid addition risks polymerization.
- Thermal Drive: Once addition is complete, raise temperature to

C and stir for 24 hours.

- Monitoring: Pull aliquots at 4h, 12h, and 24h. Monitor the disappearance of vinyl protons via NMR.
- Purification (Ion Exchange):
 - The reaction mixture will contain excess acrylic acid.
 - Pass the mixture through a Strong Cation Exchange (SCX) column.
 - Wash with water (elutes acrylic acid).
 - Elute product with 1M .
- Isolation: Lyophilize the eluent to obtain BCEEA as a white, hygroscopic powder.

Analytical Decision Tree (Workflow)

Use this logic flow to determine if your batch is acceptable for release.



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Figure 2: Quality Control Decision Tree for BCEE A Synthesis.

Physicochemical Properties & Applications

Zwitterionic Behavior

BCEEA possesses a tertiary amine (pKa ~8.5) and two carboxylic acid groups (pKa ~4.2).

- pH < 4: Cationic ().
- pH 4-8: Zwitterionic ().
- pH > 9: Anionic ().

This tunable charge density makes it an ideal monomer for Poly(

-amino esters). When reacted with diacrylates, the tertiary amine in the backbone buffers the endosome (the "Proton Sponge" effect), facilitating DNA escape in gene delivery applications.

Stability

- Solid State: Stable at room temperature if kept dry. Hygroscopic.
- Solution: Susceptible to Retro-Michael Addition at high pH (>10) or high temperatures, reverting to ethanolamine and acrylate. Store aqueous solutions at neutral pH at 4°C.

References

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